

Dihydromicromelin B CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dihydromicromelin B*

Cat. No.: *B15594101*

[Get Quote](#)

Dihydromicromelin B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dihydromicromelin B is a naturally occurring coumarin that has been isolated from the plant species *Micromelum minutum*. This technical guide provides a comprehensive overview of its chemical properties, including its CAS number and molecular formula. While investigations into its biological activity are limited, this document summarizes the available data, including a reported lack of cytotoxic effects against certain breast cancer cell lines. This guide is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in the potential of Dihyd's family of compounds.

Chemical and Physical Properties

Dihydromicromelin B is a coumarin derivative with the following identifiers:

Property	Value	Reference
CAS Number	94285-06-0	
Molecular Formula	C15H14O6	
Molecular Weight	290.27 g/mol	

Biological Activity

The biological activity of **Dihydromicromelin B** has not been extensively studied. However, a notable study investigating the chemical constituents of Indonesian *Micromelum minutum* leaves reported on its cytotoxicity.

Cytotoxicity Screening

In a study evaluating the cytotoxic effects of compounds isolated from *Micromelum minutum*, a mixture of dihydromicromelin A and **dihydromicromelin B** was tested against two human breast cancer cell lines: MCF-7 (estrogen receptor-positive) and 4T1 (a murine model of triple-negative breast cancer). The mixture was found to be inactive against both cell lines[1].

Table 1: Cytotoxicity Data for the Mixture of Dihydromicromelin A and B[1]

Cell Line	Activity
MCF-7	Inactive
4T1	Inactive

It is important to note that this study assessed a mixture of dihydromicromelin A and B. The activity of purified **Dihydromicromelin B** alone has not been reported.

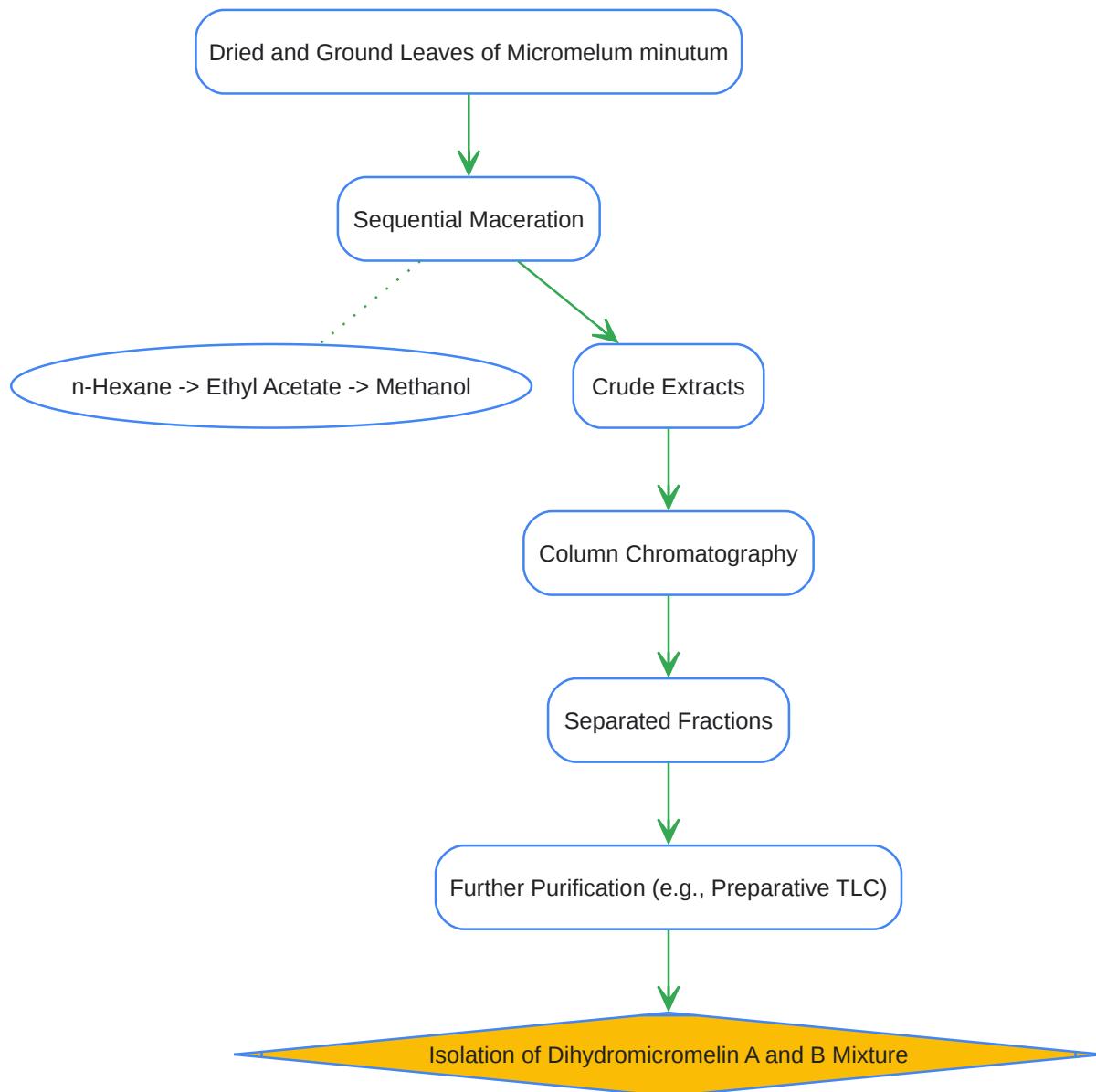
Experimental Protocols

The following sections detail the general methodologies for the isolation and cytotoxicity testing of **Dihydromicromelin B** as inferred from the available literature.

Isolation and Purification

Dihydromicromelin B is isolated from the leaves of *Micromelum minutum*. The general procedure involves a multi-step extraction and chromatographic separation process.

Workflow for the Isolation of **Dihydromicromelin B**



[Click to download full resolution via product page](#)

Figure 1. A generalized workflow for the isolation of a mixture containing **Dihydromicromelin B** from *Micromelum minutum*.

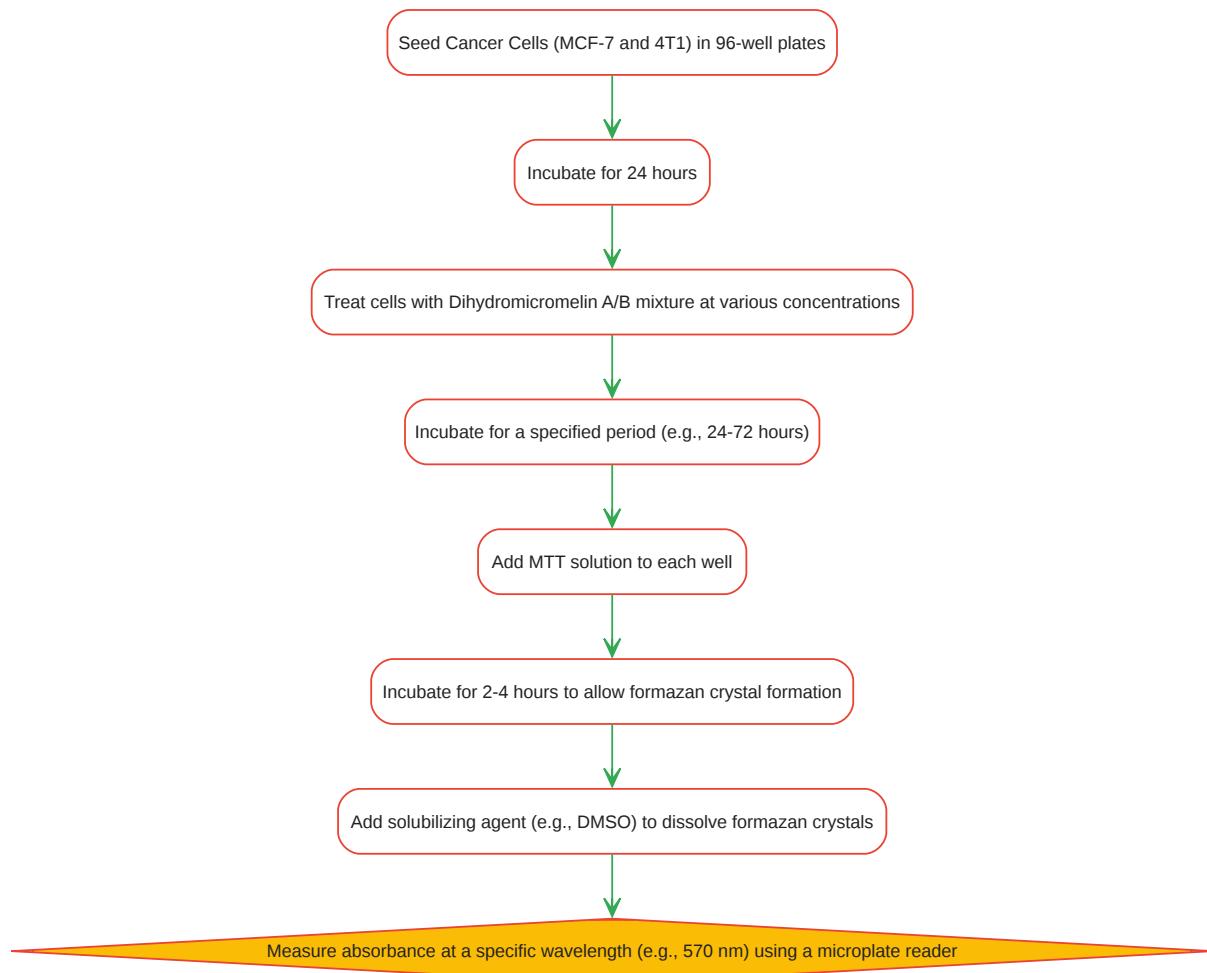
Detailed Steps:

- Plant Material Preparation: The leaves of *Micromelum minutum* are collected, dried, and ground into a fine powder.
- Sequential Maceration: The powdered plant material is subjected to sequential maceration with solvents of increasing polarity. Typically, this begins with a nonpolar solvent like n-hexane, followed by a medium-polarity solvent such as ethyl acetate, and finally a polar solvent like methanol. This process separates compounds based on their solubility.
- Extraction: The resulting extracts are filtered and concentrated under reduced pressure to yield crude extracts.
- Chromatographic Separation: The ethyl acetate extract, which typically contains the coumarins of interest, is subjected to column chromatography over a stationary phase like silica gel.
- Fractionation and Purification: The column is eluted with a solvent gradient, and the collected fractions are analyzed. Fractions containing the dihydromicromelins are then combined and may undergo further purification steps, such as preparative thin-layer chromatography (TLC), to yield a mixture of dihydromicromelin A and B[1].

Cytotoxicity Assay

The cytotoxicity of the isolated compound mixture was evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. This colorimetric assay measures the metabolic activity of cells, which is an indicator of cell viability.

Workflow for MTT Cytotoxicity Assay



[Click to download full resolution via product page](#)

Figure 2. A standard workflow for determining the cytotoxicity of a compound using the MTT assay.

Signaling Pathways

Currently, there is no available information on the specific signaling pathways modulated by **Dihydromicromelin B**. The lack of significant biological activity in preliminary screenings has limited further investigation in this area.

Conclusion and Future Directions

Dihydromicromelin B is a natural coumarin whose biological potential remains largely unexplored. While initial cytotoxicity screenings against two breast cancer cell lines were negative, this does not preclude other potential biological activities. Further research is warranted to isolate **Dihydromicromelin B** in its pure form and to conduct a broader range of bioassays to investigate its potential antimicrobial, anti-inflammatory, or other pharmacological properties. Detailed structural elucidation using modern spectroscopic techniques would also be a valuable contribution to the field of natural product chemistry. This guide provides a starting point for researchers interested in pursuing further studies on this and related compounds from *Micromelum minutum*.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Dihydromicromelin B CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15594101#dihydromicromelin-b-cas-number-and-molecular-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com